

what is the chemical formula of aluminum formate

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Compound of Interest

Compound Name: Aluminum formate

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An In-depth Technical Guide to Aluminum Formate

Abstract

Aluminum formate, with the chemical formula $\text{Al}(\text{HCOO})_3$, is the aluminum salt of formic acid. [1][2] It typically presents as a white, crystalline powder. [3] This compound is notable for its formation of a stable, porous, three-dimensional structure known as a metal-organic framework (MOF). [4] Synthesized from common and inexpensive reagents like aluminum hydroxide and formic acid, **aluminum formate** is a scalable material with significant industrial and research applications. [5][6] Its utility spans various fields, including use as a waterproofing agent, a mordant in dyeing, a coagulant in wastewater treatment, and more recently, as a highly selective material for carbon dioxide capture and hydrogen storage. [4][7] This document provides a comprehensive technical overview of **aluminum formate**, including its chemical and physical properties, detailed synthesis protocols, and key applications, intended for researchers, scientists, and professionals in drug development and materials science.

Chemical Identity and Structure

Aluminum formate, also known as aluminum triformate, is an organic metal salt. [2][8] The anhydrous form possesses a molecular weight of 162.03 g/mol. [8][9] It also exists in a trihydrate form, $\text{C}_3\text{H}_3\text{AlO}_6 \cdot 3\text{H}_2\text{O}$. [10]

Structurally, **aluminum formate** is recognized for its robust ReO_3 -type framework, creating a network of pores. [4] This structure is characterized by two distinct types of cavities, which

enables its use in gas separation and storage.[4] The synthesis process often yields a product containing guest molecules, such as CO₂, H₂O, and formic acid, within its porous structure.[1] An activation step, typically involving heating, is required to remove these guest molecules to achieve the pure Al(HCOO)₃ framework.[1]

Physicochemical Properties

The key quantitative properties of **aluminum formate** are summarized in the table below. These values are compiled from various sources and represent the most consistently reported data for the anhydrous form.

Property	Value	Citation(s)
Molecular Formula	C ₃ H ₃ AlO ₆ or Al(HCOO) ₃	[1][2]
Molecular Weight	162.03 g/mol	[8][9]
Appearance	White crystalline powder	[3][7]
Decomposition Temp.	Gas development starts at ~325 °C	[10]
Boiling Point	100.6 °C at 760 mmHg (for formic acid component)	[8]
Density	~1.647 g/cm ³ at 20 °C	[10]
Water Solubility	86.1 g/L at 20 °C; 103.4 g/L at 30 °C; Soluble in hot water, slightly soluble in cold water.	[3][8][10]
Partition Coefficient (log Pow)	< -3.6 at 20 °C	[10]
Vapor Pressure	36.5 mmHg at 25°C	[8]

Experimental Protocols for Synthesis

The synthesis of **aluminum formate** from aluminum hydroxide and formic acid is a common and scalable method.[5][6] The following protocols detail two primary high-yield methods: reflux synthesis and hydrothermal synthesis.

Reflux Synthesis

This method utilizes an excess of formic acid as both a reactant and a solvent to produce **aluminum formate**.

Materials:

- Aluminum hydroxide ($\text{Al}(\text{OH})_3$)
- Formic acid (HCOOH , 88% or higher)
- Ethanol (for washing)
- 250-ml three-neck round-bottom flask
- Reflux condenser
- Heating mantle with stirring capability
- Centrifuge
- Vacuum filtration apparatus

Procedure:

- Combine 1.2 g (0.015 mol) of aluminum hydroxide and 100 ml of formic acid in the 250-ml three-neck round-bottom flask.[\[4\]](#)
- Heat the mixture to 100°C and maintain a steady reflux for 48 hours with continuous stirring.
[\[4\]](#)
- After the reaction is complete, allow the mixture to cool to room temperature.
- Separate the resulting white solid product from the excess formic acid via centrifugation.[\[4\]](#)
- Wash the solid product with a copious amount of ethanol to remove residual impurities.
- Collect the final product by vacuum filtration and allow it to air-dry. This process typically yields the as-synthesized form, $\text{Al}(\text{HCOO})_3(\text{CO}_2)_{0.75}(\text{H}_2\text{O})_{0.25}(\text{HCOOH})_{0.25}$, with a yield of

approximately 95%.^[4]

Hydrothermal Synthesis of Single Crystals

This method is employed to produce high-purity, colorless cubic crystals of **aluminum formate**.

Materials:

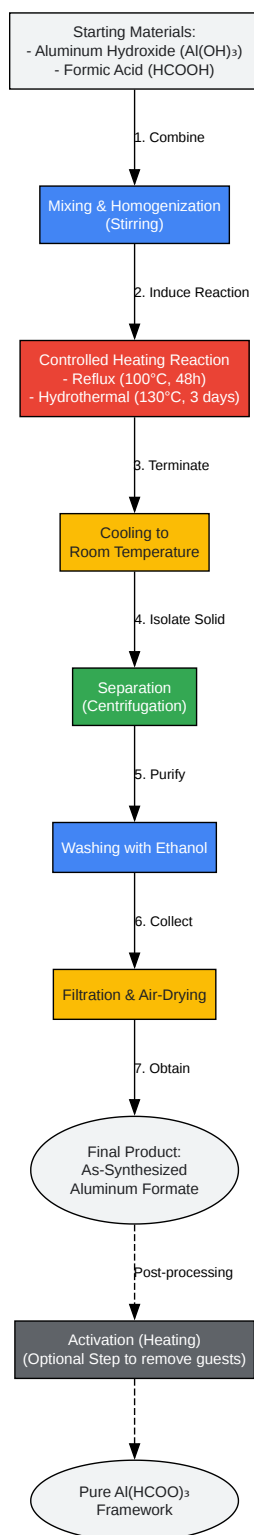
- Aluminum hydroxide ($\text{Al}(\text{OH})_3$)
- Formic acid (HCOOH)
- Ethanol (for washing)
- 23-ml Teflon-lined Parr stainless steel autoclave

Procedure:

- Add 50 mg (0.234 mmol) of aluminum hydroxide and 7 ml of formic acid into the Teflon liner.
- Stir the mixture at room temperature for 30 minutes to form a homogeneous suspension.
- Place the sealed Teflon liner into the stainless steel autoclave.
- Heat the autoclave to 130°C and maintain this temperature for 3 days.
- Allow the autoclave to cool slowly to room temperature.
- Wash the resulting colorless cubic crystals with a copious amount of ethanol.
- Collect the crystals via vacuum filtration and allow them to air-dry. The reported yield for this method is 83%.

Process Visualization

The following diagram illustrates the general experimental workflow for the synthesis of **aluminum formate** from aluminum hydroxide, applicable to both reflux and hydrothermal methods.



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Caption: General experimental workflow for the synthesis of **aluminum formate**.

Key Applications

Aluminum formate's unique properties make it valuable in several industrial and scientific domains:

- Textile and Leather Industry: It is used as a mordant for dyeing and in the tanning of leather. [\[3\]](#)[\[7\]](#)
- Paper Manufacturing: It acts as a waterproofing agent and improves the wet strength of paper. [\[3\]](#)[\[7\]](#)[\[11\]](#)
- Water Treatment: It serves as a coagulant for treating dye wastewater. [\[11\]](#)
- Gas Capture and Storage: As a robust MOF, it shows exceptional selectivity for capturing CO₂ from flue gas streams and has potential for hydrogen storage. [\[4\]](#)
- Personal Care: It is an active ingredient in some antiperspirant formulations. [\[3\]](#)[\[7\]](#)
- Chemical Synthesis: It is a source of aluminum with a biodegradable anion for various chemical syntheses. [\[11\]](#)

Safety and Handling

Aluminum formate is considered stable under recommended storage conditions. [\[9\]](#) However, it can cause skin and serious eye irritation. [\[10\]](#) Appropriate personal protective equipment, including gloves and safety goggles, should be worn during handling. [\[10\]](#) An explosion of an aqueous solution has been reported upon heating in the air. [\[10\]](#) It should be stored in a cool, dry, well-ventilated place away from strong oxidizing agents. [\[10\]](#)

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